

Operational & Disposal Guide: Ethyl[2-(methylsulfanyl)ethyl]amine

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Compound of Interest

Compound Name: Ethyl[2-(methylsulfanyl)ethyl]amine

Cat. No.: B12088929

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Ethyl[2-(methylsulfanyl)ethyl]amine (CAS: 19815-27-1) is a specialized bifunctional intermediate utilized in advanced pharmaceutical synthesis and drug development. Featuring both a secondary amine and a thioether (sulfide) linkage, this compound presents a complex hazard profile. It combines the aggressive corrosivity of an alkylamine with the high aquatic toxicity and noxious odor of an organic sulfide.

As a preferred source for laboratory safety, this guide provides self-validating, step-by-step protocols for the safe handling, spill remediation, and final disposal of this compound, ensuring compliance with stringent environmental and safety standards.

Hazard Assessment & Causality

To safely manage any chemical waste, one must first understand the mechanistic origins of its hazards. **Ethyl[2-(methylsulfanyl)ethyl]amine** requires strict logistical planning due to its dual functional groups:

- The Secondary Amine Moiety (-NH-): Renders the liquid highly basic and corrosive. It will cause severe cutaneous burns and irreversible ocular damage upon contact. Furthermore,

amines react violently with strong acids and can form highly toxic chloramine gases if exposed to oxidizers like hypochlorite ().

- **The Thioether Group (-S-):** Responsible for the compound's extreme odor (a pungent mix of fishy and sulfurous notes) and its significant toxicity to aquatic ecosystems. When combusted, it yields hazardous sulfur oxides (SOx).
- **Physical State:** It is a volatile, highly flammable liquid. The vapors are heavier than air and can travel to ignition sources, posing a severe flashback hazard.

Quantitative Data & Hazard Profile

Property / Hazard	Description / Classification
CAS Number	19815-27-1 (Free base)[1]
Molecular Formula	C5H13NS
Molecular Weight	119.23 g/mol
Flammability	Highly Flammable Liquid and Vapor (Category 2)
Health Hazards	Corrosive (Skin/Eyes); Toxic if inhaled, swallowed, or absorbed
Environmental	Toxic to aquatic life with long-lasting effects

Operational Safety & Handling Protocol

Before generating waste, operational safety must be established to prevent exposure and environmental release.

Step-by-Step Handling Methodology:

- **Engineering Controls:** Always handle the neat liquid or concentrated solutions inside a certified Class II Type B2 biological safety cabinet or a hard-ducted chemical fume hood. Causality: Recirculating hoods will fail to capture the volatile, noxious thioether vapors, leading to laboratory evacuation.

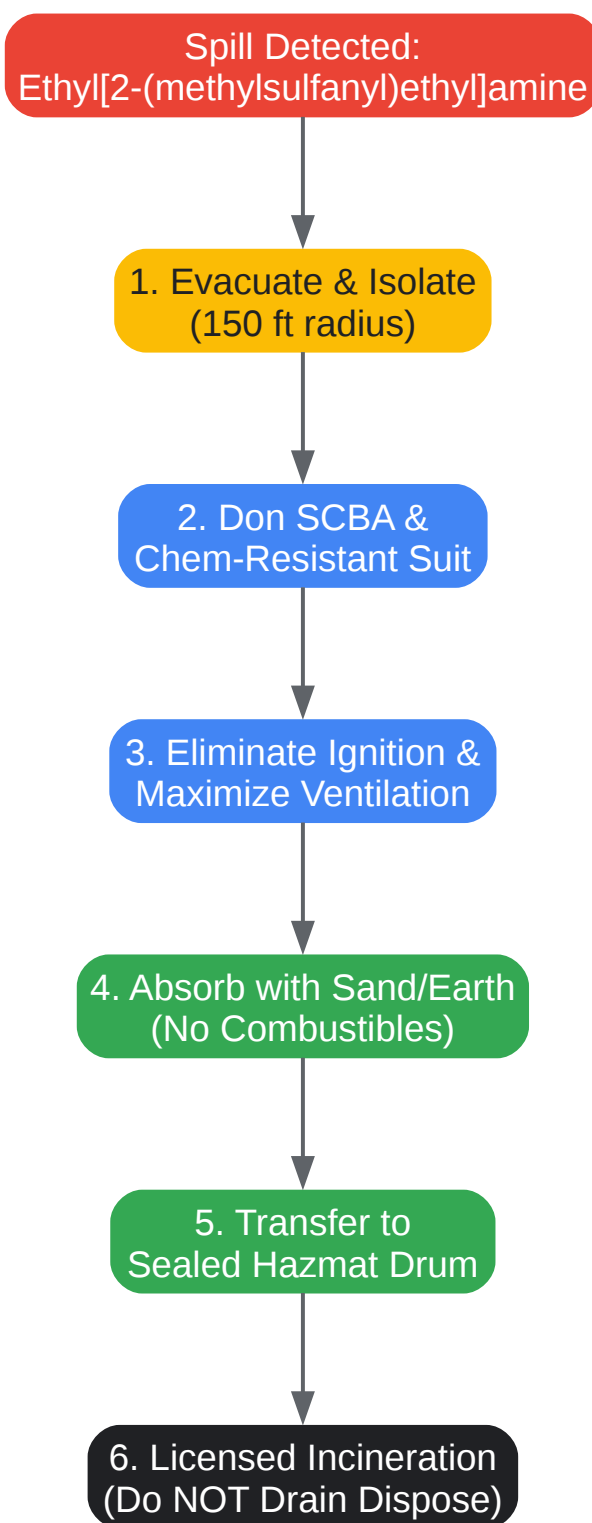
- **PPE Selection:** Wear butyl rubber or Teflon-lined gloves, chemical splash goggles, a face shield, and a flame-resistant lab coat. **Causality:** Standard nitrile gloves degrade rapidly when exposed to concentrated organic amines, compromising the dermal barrier.
- **Storage Segregation:** Store in a dedicated flammables cabinet. Strictly segregate from strong oxidizing agents (e.g., peroxides, nitric acid) and strong acids to prevent exothermic neutralization reactions.

Emergency Spill Response Workflow

In the event of a spill, immediate containment is required to prevent vapor ignition and environmental contamination ().

Step-by-Step Spill Remediation:

- **Evacuate & Isolate:** Immediately clear the area (minimum 150-foot radius for large spills) and eliminate all ignition sources.
- **Ventilate:** Maximize fume hood exhaust and room ventilation.
- **Containment:** Don a Self-Contained Breathing Apparatus (SCBA) and a chemical-resistant suit. Cover the spill with an inert, non-combustible absorbent (e.g., dry sand, diatomaceous earth). **Causality:** Combustible absorbents like sawdust or paper towels can ignite due to the heat of the amine's reaction with ambient moisture or the flammability of the liquid itself.
- **Collection:** Sweep up the absorbed material using non-sparking tools and place it into a chemically compatible, sealable high-density polyethylene (HDPE) hazardous waste drum.



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Figure 1: Emergency spill response and disposal workflow for **Ethyl[2-(methylsulfanyl)ethyl]amine**.

Proper Disposal Procedures

Because of its high toxicity and environmental persistence, **Ethyl[2-(methylsulfanyl)ethyl]amine** must never be drain-disposed or allowed to evaporate into the atmosphere ().

Routine Waste Collection

- Segregation: Collect waste in high-density polyethylene (HDPE) or Teflon-lined containers. Do not use standard metal cans, which will corrode upon contact with the basic amine.
- Sealing: Keep containers tightly sealed at all times to prevent the release of noxious sulfurous/amine odors.
- Labeling: Clearly label the container with "Hazardous Waste: Flammable, Corrosive, Toxic (Amine/Sulfide mixture)".

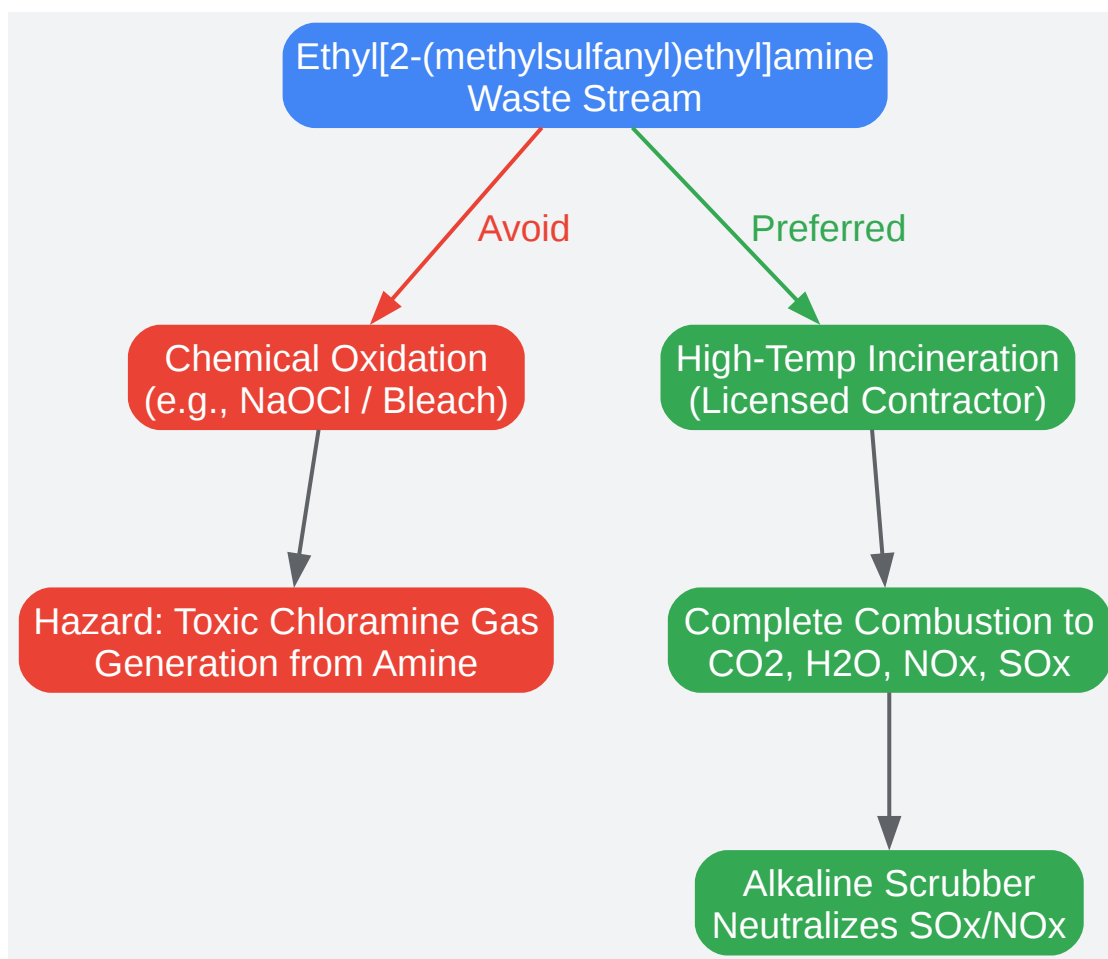
The "Bleach Fallacy" (Mechanistic Warning)

Standard laboratory protocol for mitigating the stench of organic sulfides often involves chemical oxidation using sodium hypochlorite (bleach) to convert the sulfide into a less volatile sulfoxide or sulfone. Applying this standard SOP to **Ethyl[2-(methylsulfanyl)ethyl]amine** is a critical safety failure.

Causality: The secondary amine group will rapidly react with the hypochlorite to generate chloramine gas (NH_2Cl derivatives). Chloramines are highly toxic, volatile, and can cause severe respiratory distress and pulmonary edema. Therefore, chemical neutralization via oxidation must be strictly prohibited for this bifunctional molecule.

Final Disposal: Incineration

The only acceptable disposal method is high-temperature incineration by a licensed hazardous waste contractor. The incinerator must be equipped with an alkaline scrubber to neutralize the nitrogen oxides (NO_x) and sulfur oxides (SO_x) generated during the combustion of the amine and thioether groups.



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Figure 2: Rationale for prioritizing incineration over chemical oxidation for amine-sulfide waste.

References

- Title: Material Safety Data Sheet: Organic Sulfides (Spill Response and Aquatic Toxicity)
Source: Corteva Agriscience URL:[[Link](#)]

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Sources

- [1. molcore.com \[molcore.com\]](https://www.molcore.com)
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